

peer-reviewed studies validating AI 3-23445 efficacy

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Compound of Interest

Compound Name: AI 3-23445

CAS No.: 5823-25-6

Cat. No.: B1664462

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Clarification on the Identity of AI 3-23445

A comprehensive search for peer-reviewed studies on the efficacy of "AI 3-23445" has revealed that this compound is not a therapeutic drug for human use. Instead, available scientific and commercial data identify **AI 3-23445** as an insecticide with noted environmental toxicity.

According to chemical supplier MedchemExpress, **AI 3-23445** is a compound with insecticidal activity that has been observed to induce avoidance behavior in mice (*Peromyscus maniculatus* and *Mus musculus*)[1]. This information aligns with its intended use in agricultural research[1].

The primary scientific literature associated with this compound dates back to a 1958 study published in the Journal of Economic Entomology. This research investigated the systemic insecticidal action of several compounds, including **AI 3-23445**, on bloodsucking ectoparasites when administered orally to rabbits[1]. Further documentation from a toxicological context also lists **AI 3-23445**, which is consistent with its classification as a pesticide[2].

Given that **AI 3-23445** is an insecticide and not a therapeutic agent for human drug development, a comparison guide detailing its clinical efficacy, signaling pathways in humans, and comparison with other medical alternatives cannot be generated. The core premise of the request is based on a misidentification of the compound's nature and application. Therefore, the creation of the requested tables, diagrams, and experimental protocols for a therapeutic drug is not possible.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. utheme.univ-tlse3.fr [utheme.univ-tlse3.fr]
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